

Technical Guide: (S)-N-Nitroso Anatabine-d4

Certificate of Analysis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (S)-N-Nitroso Anatabine-d4

Cat. No.: B13836666

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This technical guide provides a comprehensive overview of the analytical data and methodologies related to the certified reference material, **(S)-N-Nitroso Anatabine-d4**. It is intended for researchers, scientists, and drug development professionals who utilize this stable isotope-labeled compound in their studies.

Compound Information

(S)-N-Nitroso Anatabine-d4 is the deuterated form of (S)-N-Nitroso Anatabine, a tobacco-specific nitrosamine. It is primarily used as an internal standard in analytical chemistry for the quantification of N-Nitrosoanatabine in various matrices.

Identifier	Value	Source
Chemical Name	(S)-1,2,3,6-Tetrahydro-1-nitroso-2,3'-bipyridine-2',4',5',6'-d4	[1]
CAS Number	1426174-82-4	[2][3]
Molecular Formula	C ₁₀ H ₇ D ₄ N ₃ O	[3]
Molecular Weight	193.24 g/mol	[3][4]
InChI Key	ZJOFAFWTOKDIFH-IOADRVQPSA-N	[2]

Physicochemical Properties

Property	Value	Source
Appearance	Clear Brownish Yellow Oil	[3]
Storage Temperature	2-8°C	[2]
Purity	>95% (HPLC)	[1]

Analytical Methods

The following sections detail the typical experimental protocols used for the analysis of **(S)-N-Nitroso Anatabine-d4**.

HPLC is employed to determine the purity of the compound.

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: C18 reverse-phase column.
- Mobile Phase: A gradient of acetonitrile and water.
- Detection: UV detection at a wavelength suitable for nitrosamines (e.g., 254 nm).
- Procedure: A known concentration of the sample is dissolved in the mobile phase, injected into the HPLC system, and the peak area is used to calculate the purity against a reference standard.

Mass spectrometry is used to confirm the molecular weight and isotopic enrichment of the compound.

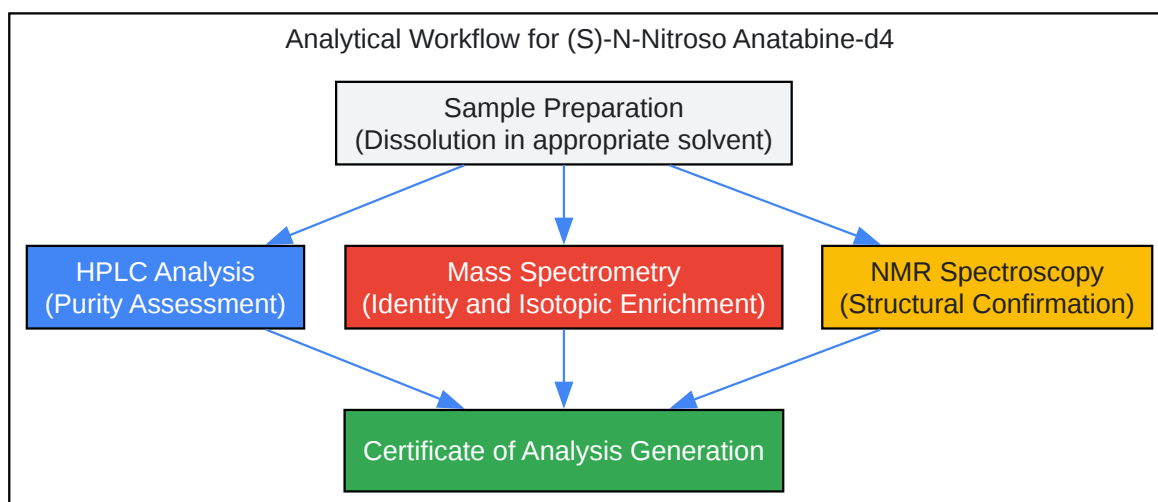
- Instrumentation: A high-resolution mass spectrometer, such as a time-of-flight (TOF) or Orbitrap instrument, coupled with an appropriate ionization source (e.g., electrospray ionization - ESI).
- Procedure: The sample is introduced into the mass spectrometer, and the mass-to-charge ratio (m/z) of the molecular ion is measured to confirm the identity and isotopic labeling of the compound.

NMR spectroscopy is utilized to confirm the chemical structure of the compound.

- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher).
- Solvent: Deuterated chloroform (CDCl_3) or other suitable deuterated solvent.
- Procedure: ^1H and ^{13}C NMR spectra are acquired to ensure the signals are consistent with the structure of **(S)-N-Nitroso Anatabine-d4**. The absence of signals at specific positions in the ^1H NMR spectrum confirms the deuterium labeling.

Visualizations

Caption: Chemical structure of **(S)-N-Nitroso Anatabine-d4**.



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Caption: A typical workflow for the analysis and certification of **(S)-N-Nitroso Anatabine-d4**.

This guide summarizes the essential technical information for **(S)-N-Nitroso Anatabine-d4**. For specific batch data, please refer to the certificate of analysis provided by the supplier.

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References

- 1. (S)-N-Nitroso Anatabine-d4 | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]
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- To cite this document: BenchChem. [Technical Guide: (S)-N-Nitroso Anatabine-d4 Certificate of Analysis]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13836666#s-n-nitroso-anatabine-d4-certificate-of-analysis>]

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